

GHS classification and handling precautions for 4-Chloro-2-ethylaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-2-ethylaniline

Cat. No.: B151697

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This technical guide provides a detailed overview of the GHS classification, handling, and safety precautions for **4-Chloro-2-ethylaniline** (CAS No: 30273-39-3). The information is intended for researchers, scientists, and professionals in drug development and other laboratory settings.

GHS Classification

4-Chloro-2-ethylaniline is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are acute toxicity, suspected mutagenicity and carcinogenicity, and high toxicity to aquatic life.[1]

Signal Word: Danger[1]

GHS Pictograms:





Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[1]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[1]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects[1]
Carcinogenicity	Category 2	H351: Suspected of causing cancer[1]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[2]

Toxicological Data

Detailed experimental protocols and specific quantitative toxicity values (e.g., LD50, LC50) for **4-Chloro-2-ethylaniline** are not available in the aggregated public safety data. The hazard classification is based on data from analogous compounds and computational models. For similar chloroaniline compounds, high acute toxicity is well-documented. For example, p-Chloroaniline has an oral LD50 of 300 mg/kg in rats and a dermal LD50 of 360 mg/kg in rabbits.[2][3][4]

Note: Detailed experimental protocols for the toxicological endpoints listed are not provided in publicly available safety data sheets. This information is typically proprietary to the entities that conducted the original toxicology studies.

Handling and Safety Precautions

Due to the high acute toxicity and suspected long-term health effects, stringent safety measures are required when handling **4-Chloro-2-ethylaniline**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Use a closed system to minimize the release of dust or vapor.[5]
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

A summary of required PPE is presented in the workflow diagram below.

PPE Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile).[3][6]	Prevents dermal absorption, as the substance is toxic in contact with skin.
Eye/Face Protection	Safety goggles or a face shield.[3][6]	Protects eyes from splashes or dust.
Skin/Body Protection	Lab coat or chemical-resistant suit.[3][6]	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use an approved/certified respirator or equivalent in case of insufficient ventilation.[3]	Prevents inhalation of toxic dust or vapors.

Hygiene Measures

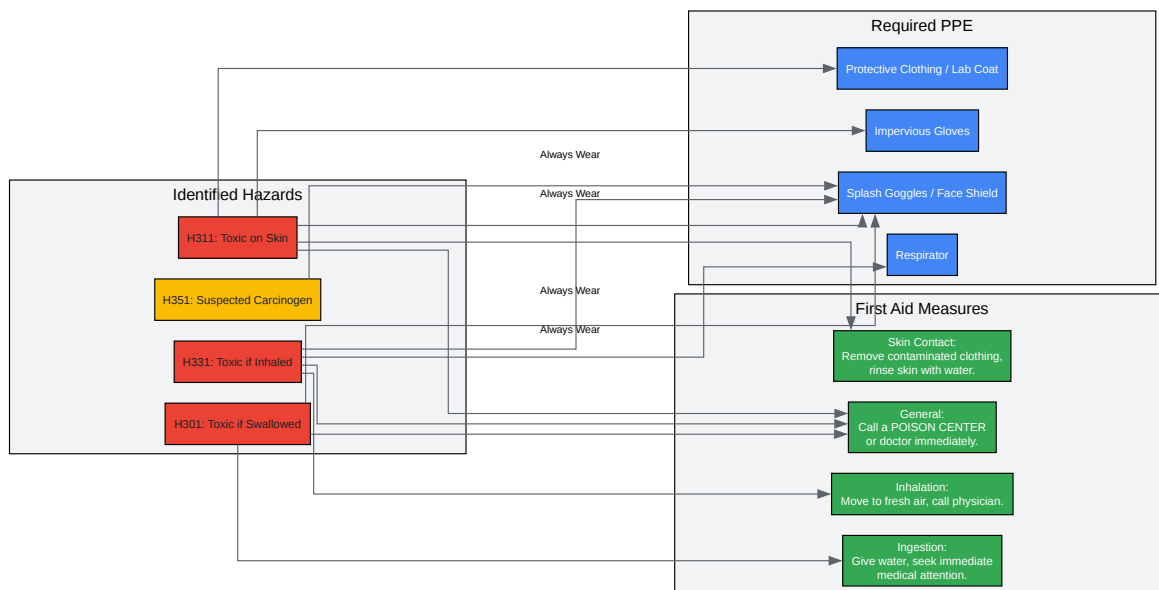
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[5]
- Wash hands thoroughly after handling the substance.
- Remove contaminated clothing immediately and wash it before reuse.[6]

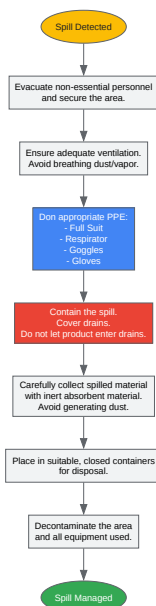
Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[7\]](#)
- Keep locked up or in an area accessible only to qualified or authorized personnel.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Hazard Response and Spill Management

The following diagrams outline the logical workflows for responding to hazards and managing accidental spills.





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